

Personal protective equipment for handling Cyclopropyltriphenylphosphonium bromide

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Compound of Interest

Compound Name: **Cyclopropyltriphenylphosphonium bromide**

Cat. No.: **B044507**

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Essential Safety and Handling Guide for Cyclopropyltriphenylphosphonium Bromide

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety, operational, and disposal guidance for **Cyclopropyltriphenylphosphonium bromide** (CAS No: 14114-05-7). Adherence to these procedures is critical for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Cyclopropyltriphenylphosphonium bromide is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin irritation and serious eye irritation, and may cause respiratory irritation.^[1] Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical goggles conforming to EN166 or equivalent standards. ^[1] A face shield may be necessary for splash-prone procedures.	To prevent eye contact which can cause serious irritation. ^[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, inspect before use), a lab coat, and protective clothing are necessary to prevent skin contact. ^{[1][2]}	The substance is harmful in contact with skin and causes skin irritation. ^[1]
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent respirator should be used when handling the solid form to avoid inhalation of dust particles. Use in a well-ventilated area or under a chemical fume hood. ^{[1][3]}	Inhalation of dust may cause respiratory tract irritation. ^[1]

Safe Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidental exposure.

- Handling:
 - Avoid all personal contact, including inhalation of dust.^[1]
 - Use in a well-ventilated area and prevent the concentration of dust in low-lying areas.^[1]
 - Do not eat, drink, or smoke when using this product.^{[1][4]}

- Wash hands and any exposed skin thoroughly after handling.[1][3]
- Contaminated work clothing should be laundered separately before reuse.[1]

• Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids. [3]
- Store in a locked-up area.[1][3]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[1][3][5] Seek immediate medical attention.[1][3]
Skin Contact	Remove all contaminated clothing and shoes immediately.[3] Wash the affected area thoroughly with soap and plenty of water.[4][5] If skin irritation occurs, seek medical advice.[1]
Inhalation	Move the victim to fresh air and keep them in a position comfortable for breathing.[1][4][5] If the person is not breathing, give artificial respiration. [3] Seek medical attention if you feel unwell.[4][6]
Ingestion	Do NOT induce vomiting.[3][5] Rinse the mouth with water and give a glass of water to drink.[1] Seek immediate medical attention or call a poison control center.[3][6]

Spill and Disposal Procedures

Spill Management:

In the event of a spill, evacuate the area and ensure adequate ventilation.

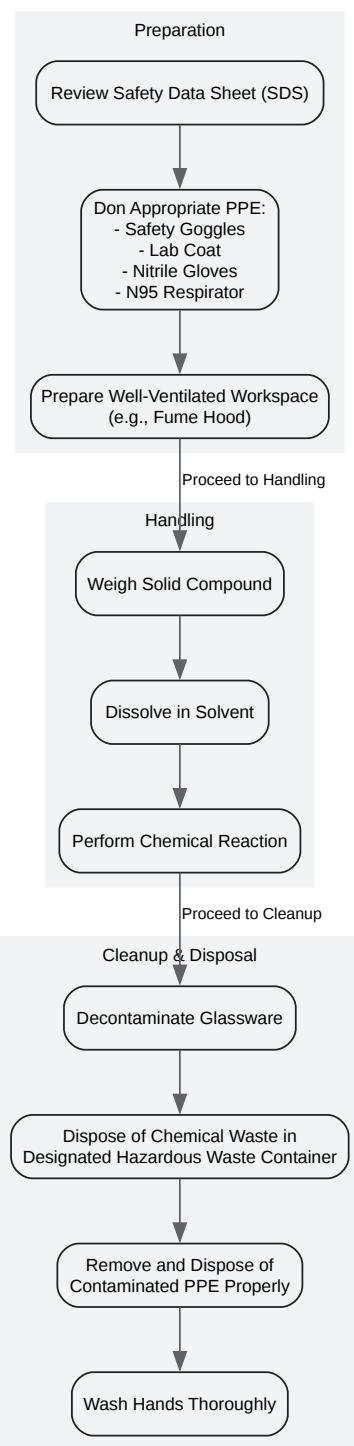
- Containment: Prevent the spillage from entering drains or waterways.[\[1\]](#)
- Clean-up (Dry Spill):
 - Wear full personal protective equipment, including respiratory protection.[\[1\]](#)
 - Use dry clean-up procedures to avoid generating dust.[\[1\]](#)
 - Carefully sweep or vacuum up the spilled material.[\[1\]](#)
 - Place the collected material into a clean, dry, sealable, and properly labeled container for disposal.[\[1\]](#)
- Decontamination: Wash the spill area thoroughly with large amounts of water.[\[1\]](#)

Disposal:

Dispose of **Cyclopropyltriphenylphosphonium bromide** and its containers in accordance with local, state, and federal regulations.[\[1\]](#) This may involve sending it to an authorized hazardous or special waste collection point.[\[1\]](#) Do not dispose of it with normal household waste.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of Cyclopropyltriphenylphosphonium Bromide

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Caption: Workflow for the safe handling of **Cyclopropyltriphenylphosphonium bromide**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₀ PBr
Molecular Weight	383.26 g/mol
Appearance	White solid ^[7]
Melting Point	178-181 °C

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